

A Comparative Guide to Alternative Green Counterstains for Naphthol Green B

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Naphthol Green B

Cat. No.: B15552161

[Get Quote](#)

For researchers, scientists, and drug development professionals engaged in histological and immunohistochemical analyses, the selection of an appropriate counterstain is paramount for achieving clear visualization and differentiation of tissue components. **Naphthol Green B** is a nitroso dye commonly used for staining collagen.^{[1][2]} However, various experimental needs may necessitate alternatives with different properties, such as enhanced photostability, different target specificity, or a more vibrant color. This guide provides an objective comparison of three primary alternatives to **Naphthol Green B**: Fast Green FCF, Light Green SF Yellowish, and Methyl Green.

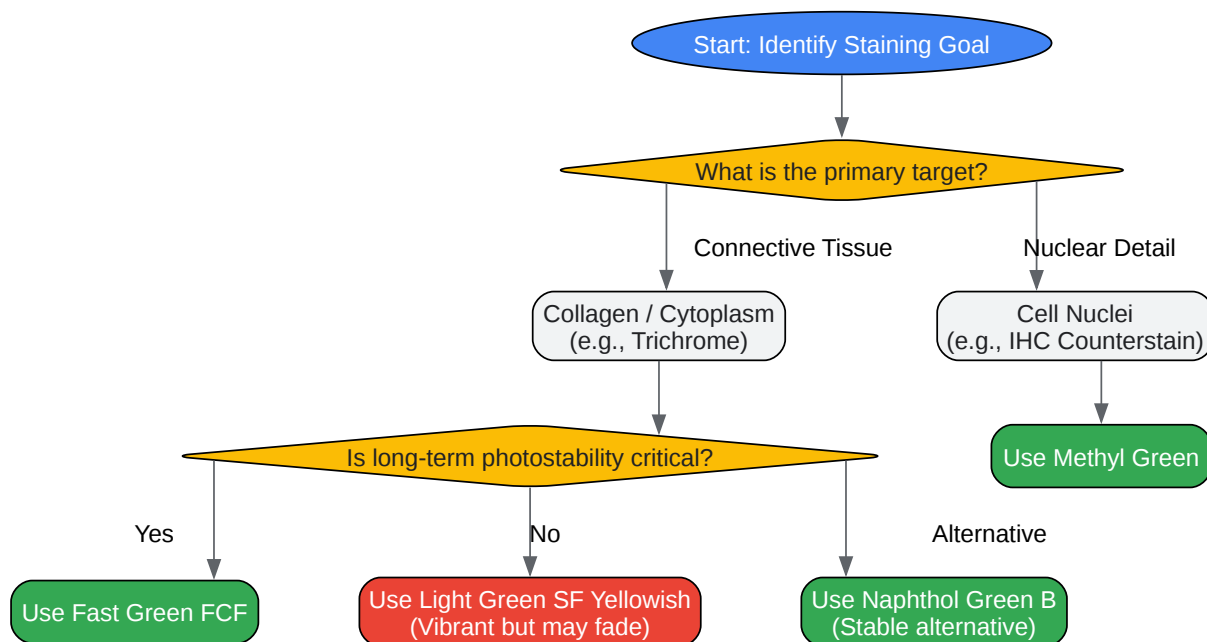
Comparative Data of Green Counterstains

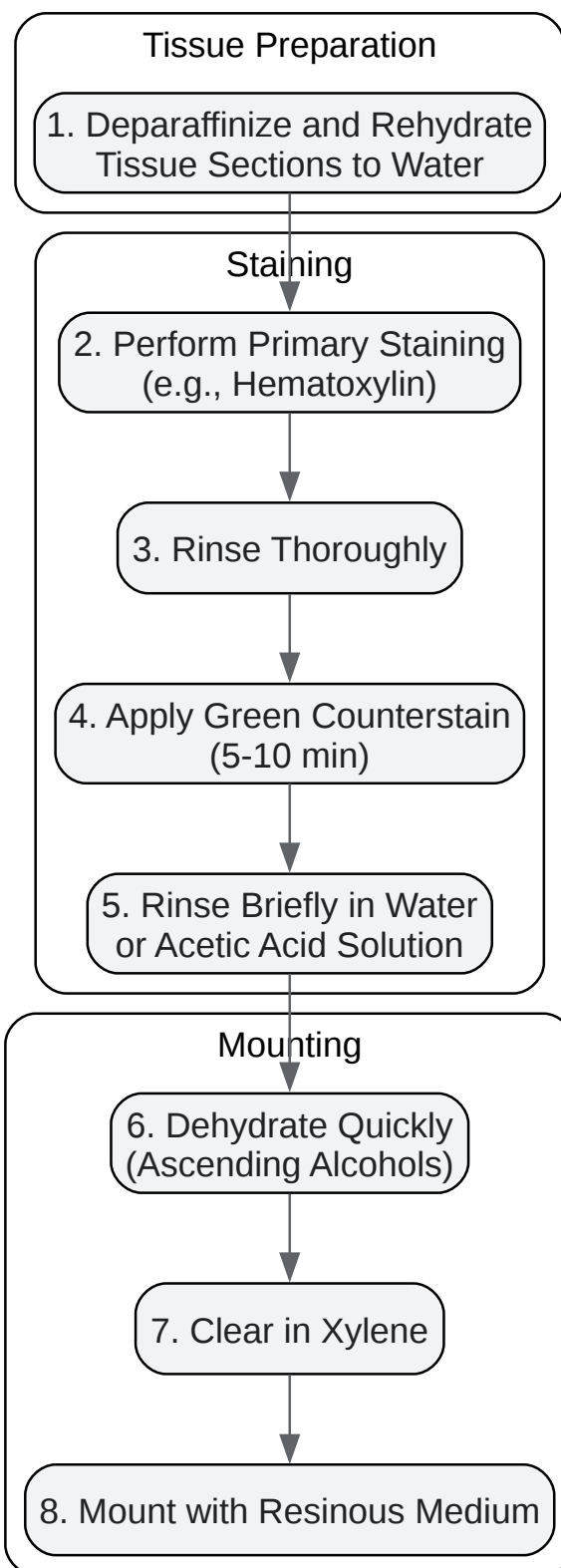
The choice of a green counterstain is dictated by the specific requirements of the experiment, including the target structure to be visualized and the desired longevity of the stain. The following table summarizes the key characteristics of **Naphthol Green B** and its common alternatives.

Feature	Naphthol Green B	Fast Green FCF	Light Green SF Yellowish	Methyl Green
C.I. Number	10020[3][4]	42053[3][5]	42095[6][7]	42585
Chemical Class	Nitroso dye, iron complex[1][2]	Triarylmethane dye[1][5]	Triarylmethane dye[7][8]	Triarylmethane dye
Primary Target	Collagen[9][10]	Collagen, Cytoplasm, Proteins[1][5]	Collagen, Cytoplasm[9][11]	Cell Nuclei (DNA)[9][12]
Color	Green[1][4]	Bright, brilliant turquoise green[1][5]	Green[6][11]	Green to Blue-Green[9]
Absorption Max (λ_{max})	~714 nm[2][3][9]	~625 nm[3][5]	~630 nm[6][7][9]	~633 nm[9]
Key Advantage	Generally stable staining[1]	More brilliant and less prone to fading than Light Green SF[6][13][14]	Vibrant green staining of collagen[13]	Excellent nuclear contrast for IHC[9]
Key Disadvantage	Less commonly used in some standard protocols[13]	Can be less specific than nuclear stains	Prone to fading over time[6][8][13]	Staining can be removed by alcohol during dehydration[12]
Primary Use	Collagen staining in trichrome methods[1][2]	Masson's trichrome, general protein stain[1][5]	Masson's trichrome, Papanicolaou stains[8][13][15]	Counterstain for Immunohistochemistry (IHC)[9][16]

Logical Selection of a Green Counterstain

The selection of an appropriate green counterstain is contingent on the primary staining target and the experimental context, such as routine histology versus immunohistochemistry.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. Naphthol Green B - Wikipedia \[en.wikipedia.org\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. stainsfile.com \[stainsfile.com\]](#)
- [5. Fast Green FCF - Wikipedia \[en.wikipedia.org\]](#)
- [6. stainsfile.com \[stainsfile.com\]](#)
- [7. go.drugbank.com \[go.drugbank.com\]](#)
- [8. Light green SF - Wikipedia \[en.wikipedia.org\]](#)
- [9. benchchem.com \[benchchem.com\]](#)
- [10. gspchem.com \[gspchem.com\]](#)
- [11. calpaclab.com \[calpaclab.com\]](#)
- [12. Methyl Green Counterstain Protocol | Protocols Online \[protocolsonline.com\]](#)
- [13. benchchem.com \[benchchem.com\]](#)
- [14. stainsfile.com \[stainsfile.com\]](#)
- [15. biognost.com \[biognost.com\]](#)
- [16. Methyl Green Counterstain Protocol - IHC WORLD \[ihcworld.com\]](#)
- To cite this document: BenchChem. [A Comparative Guide to Alternative Green Counterstains for Naphthol Green B]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15552161/docs#a-comparative-guide-to-alternative-green-counterstains-for-naphthol-green-b\]](https://www.benchchem.com/product/b15552161/docs#a-comparative-guide-to-alternative-green-counterstains-for-naphthol-green-b)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)